

How to prepare Dhfr-IN-8 stock solutions for experiments

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Compound of Interest

Compound Name: Dhfr-IN-8

Cat. No.: B12377672

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Application Notes and Protocols for Dhfr-IN-8

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Dhfr-IN-8** stock solutions for use in a variety of experimental settings. Adherence to these guidelines will help ensure the accuracy and reproducibility of your results.

Introduction

Dhfr-IN-8 is a potent inhibitor of dihydrofolate reductase (DHFR), a key enzyme in the folate metabolic pathway.^[1] This pathway is crucial for the synthesis of purines and thymidylate, which are essential for cell proliferation and growth.^[1] Inhibition of DHFR can therefore arrest cell growth and is a target for antimicrobial and anticancer therapies. Accurate preparation of **Dhfr-IN-8** stock solutions is the first critical step for in vitro and in vivo studies investigating its biological activity and therapeutic potential.

Dhfr-IN-8 Properties

A summary of the key chemical and physical properties of **Dhfr-IN-8** is provided in the table below.

Property	Value	Reference
Molecular Weight	346.41 g/mol	[1]
Formula	C ₁₈ H ₁₄ N ₆ S	[1]
Appearance	Crystalline solid	
IC ₅₀ (MRSA ATCC 43300)	15.6 ng/mL	[1]

Stock Solution Preparation

The following protocol describes the preparation of a 10 mM stock solution of **Dhfr-IN-8** in dimethyl sulfoxide (DMSO).

Materials

- **Dhfr-IN-8** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Protocol

- Calculate the required mass of **Dhfr-IN-8**. To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = 10 \text{ mM} \times 346.41 \text{ g/mol} \times \text{Volume (L)}$ For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.46 mg of **Dhfr-IN-8**.
- Weigh the **Dhfr-IN-8** powder. Using a calibrated analytical balance, carefully weigh the calculated amount of **Dhfr-IN-8** and transfer it to a sterile microcentrifuge tube or vial.

- Add DMSO. Add the desired volume of anhydrous DMSO to the tube containing the **Dhfr-IN-8** powder.
- Dissolve the compound. Vortex the solution vigorously to dissolve the **Dhfr-IN-8**. According to supplier information, gentle warming to 60°C and sonication may be required to fully dissolve the compound, especially at higher concentrations. A solubility of up to 5 mg/mL (approximately 14.4 mM) in DMSO has been reported with the aid of warming and sonication.
- Visually inspect for complete dissolution. Ensure that no solid particles are visible in the solution. If particles remain, continue vortexing, warming, or sonicating until the solution is clear.
- Aliquot and store. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Storage and Stability

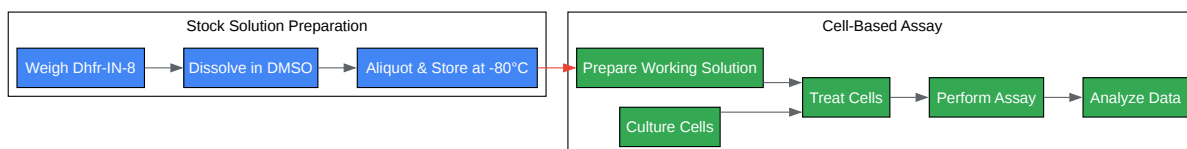
Based on recommendations for similar compounds, the following storage conditions are advised for **Dhfr-IN-8** stock solutions:

Storage Temperature	Shelf Life	Notes
-20°C	Up to 1 month	Protect from light.
-80°C	Up to 6 months	Protect from light.[2]

Note: It is crucial to protect the stock solutions from light to prevent photodegradation.

Experimental Workflow

The following diagram illustrates a general workflow for utilizing **Dhfr-IN-8** stock solutions in a typical cell-based assay.

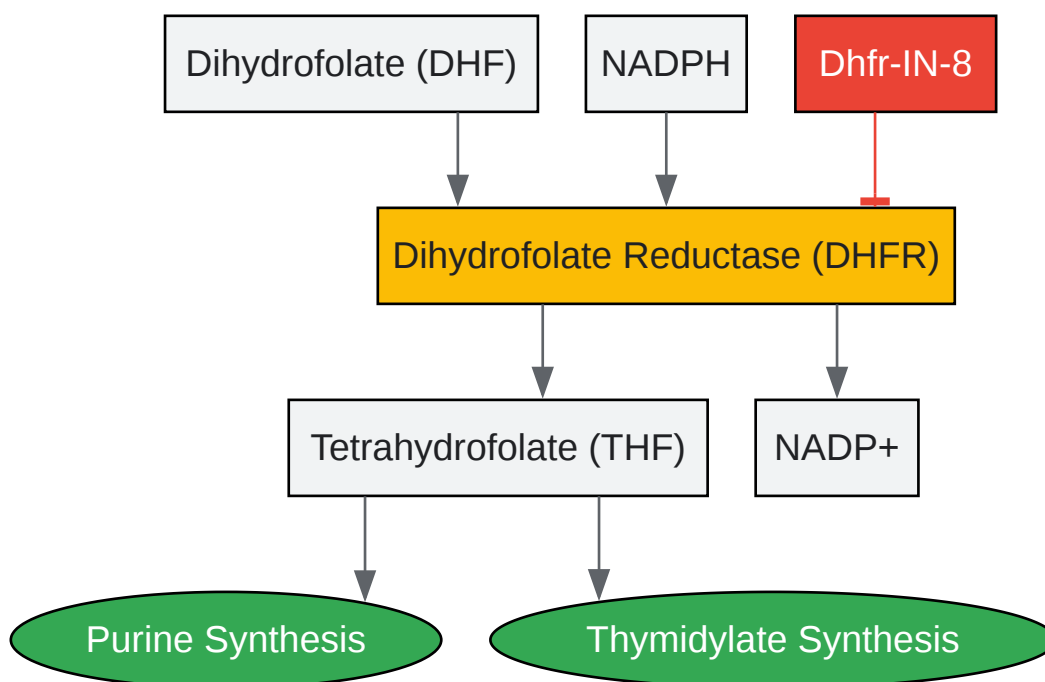


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Caption: General workflow for preparing and using **Dhfr-IN-8** in experiments.

Dihydrofolate Reductase (DHFR) Signaling Pathway

Dhfr-IN-8 exerts its effect by inhibiting the DHFR enzyme, which is a critical component of the folate metabolic pathway. The diagram below illustrates the central role of DHFR in this pathway.



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Caption: The role of DHFR in the folate pathway and its inhibition by **Dhfr-IN-8**.

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References

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